6-Methylpyridine-2,3-diamine: A Core Technical Guide

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Compound of Interest

Compound Name:	*6-Methylpyridine-2,3-diamine*
CAS No.:	*33259-72-2*
Cat. No.:	*B1301969*

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This technical guide provides a comprehensive overview of the fundamental properties of **6-methylpyridine-2,3-diamine**, a key heterocyclic building block in medicinal chemistry. This document consolidates available data on its chemical and physical properties, outlines a likely synthetic approach based on cited literature, and discusses its significance as a precursor to biologically active compounds.

Fundamental Properties

6-Methylpyridine-2,3-diamine, also known by its synonyms 5,6-diamino-2-picoline and 2,3-diamino-6-methylpyridine, is a substituted pyridine derivative. Its structure, featuring adjacent amino groups on the pyridine ring, makes it a valuable synthon for the construction of fused heterocyclic systems.

Chemical and Physical Data

The core physicochemical properties of **6-methylpyridine-2,3-diamine** are summarized in the table below. It is important to note that while some safety data sheets indicate a lack of

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available data for certain properties under one of its CAS numbers (77712-94-8), data is available under another (33259-72-2).

Property	Value	Source
Molecular Formula	$C_6H_9N_3$	[1][2]
Molecular Weight	123.16 g/mol	[1][2]
CAS Number	33259-72-2, 77712-94-8	[1][3][4][5]
Melting Point	69-70 °C	[6]
Boiling Point	294.6 °C to 295 °C at 760 mmHg	[1][6]
Appearance	Solid (form may vary)	
Solubility	Data not readily available in searched sources.	

Spectroscopic Data

Detailed experimental spectroscopic data (^{1}H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **6-methylpyridine-2,3-diamine** is not widely available in public databases. However, chemical suppliers such as Synblock and BLD Pharm indicate the availability of such data upon request, suggesting that it has been characterized.[1][3] For reference, the spectroscopic data of the related compound, 2-amino-6-methylpyridine, is well-documented and can provide an indication of expected spectral regions.[7][8]

Experimental Protocols

Synthesis of **6-Methylpyridine-2,3-diamine**

A key route to the synthesis of imidazo[4,5-b]pyridines involves the condensation of 2,3-diaminopyridines with various reagents. The scientific literature frequently cites the work of Middleton and Wibberley in the Journal of Heterocyclic Chemistry (1980) for the synthesis of such compounds, implying that the preparation of precursors like **6-methylpyridine-2,3-diamine** is detailed therein. While the full experimental text is not available through the conducted searches, a general and logical synthetic workflow can be proposed.

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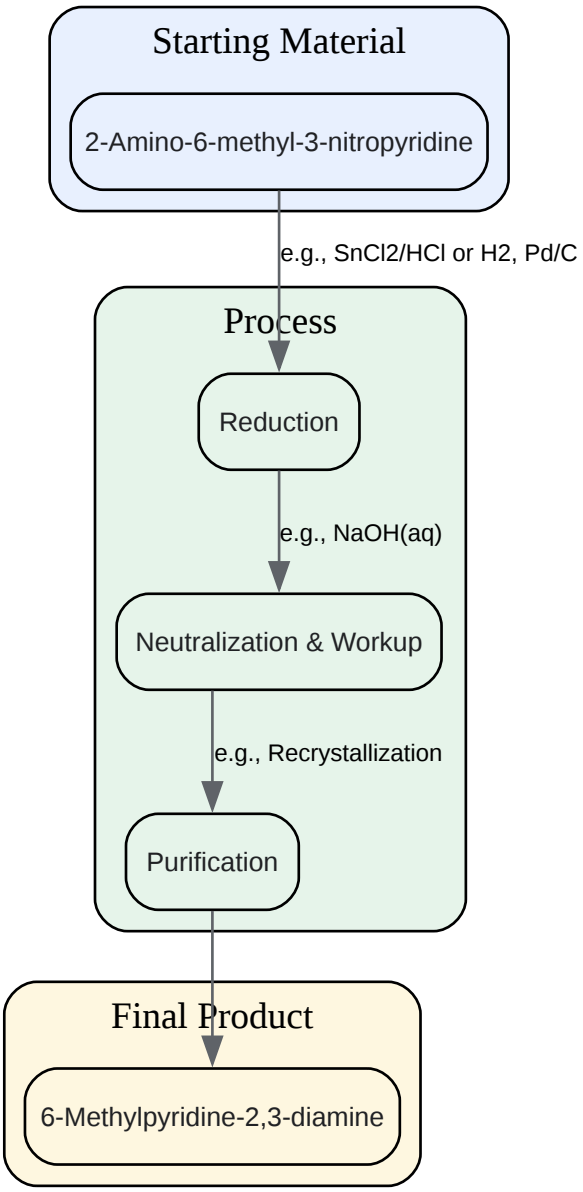
The synthesis likely involves the reduction of a corresponding nitro-amino pyridine precursor. A plausible reaction pathway is the reduction of 2-amino-6-methyl-3-nitropyridine.

General Experimental Protocol (Proposed):

- Reaction Setup: A solution of 2-amino-6-methyl-3-nitropyridine in a suitable solvent (e.g., ethanol, methanol, or acetic acid) is placed in a reaction vessel equipped with a stirrer and a reflux condenser.
- Reducing Agent: A reducing agent, such as stannous chloride ($SnCl_2$) in concentrated hydrochloric acid, or catalytic hydrogenation (e.g., H_2 over Pd/C), is added to the reaction mixture.
- Reaction Conditions: The mixture is typically heated to reflux and stirred for a duration sufficient to ensure complete reduction of the nitro group. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction mixture is cooled to room temperature. If an acidic medium was used, the mixture is carefully neutralized with a base (e.g., sodium hydroxide or ammonium hydroxide solution) to precipitate the product.
- Isolation and Purification: The crude product is isolated by filtration. Further purification can be achieved by recrystallization from a suitable solvent or by column chromatography.

Below is a conceptual workflow for the synthesis of **6-Methylpyridine-2,3-diamine**.

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A conceptual workflow for the synthesis of **6-Methylpyridine-2,3-diamine**.

Biological Significance and Applications

While direct biological activity data for **6-methylpyridine-2,3-diamine** is not prominent in the literature, its primary significance lies in its role as a precursor for the synthesis of imidazo[4,5-b]pyridine derivatives. This class of compounds is of considerable interest in drug discovery due to a wide range of demonstrated biological activities.

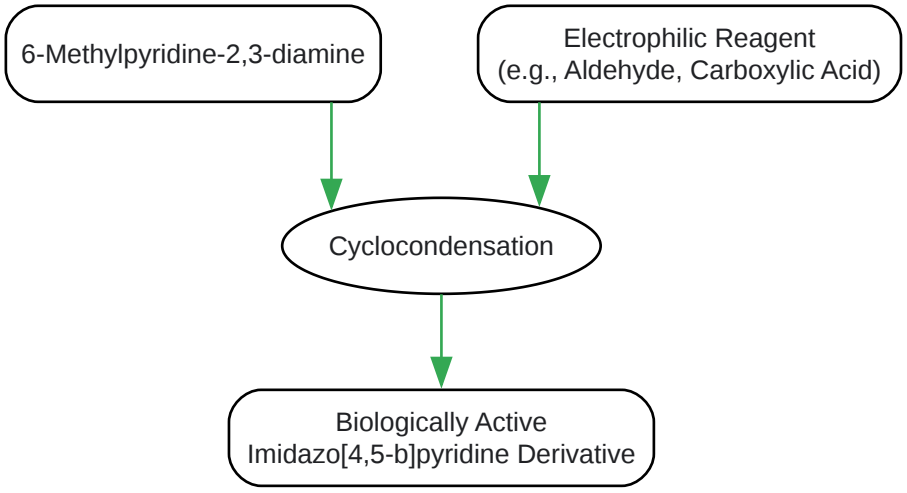
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Precursor to Bioactive Imidazo[4,5-b]pyridines

The vicinal diamine functionality of **6-methylpyridine-2,3-diamine** allows for facile cyclocondensation reactions with various electrophiles to form the fused imidazole ring of the imidazo[4,5-b]pyridine system. These derivatives have been reported to exhibit:

- Antiproliferative Activity: Certain imidazo[4,5-b]pyridine derivatives have shown potent activity against various cancer cell lines.[1]
- Antiviral Activity: This scaffold has been explored for the development of antiviral agents.[1]
- Antibacterial Activity: Some compounds within this family have demonstrated antibacterial properties.[1]

The general synthetic pathway to these bioactive molecules is illustrated below.



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Synthesis of imidazo[4,5-b]pyridines from **6-methylpyridine-2,3-diamine**.

Conclusion

6-Methylpyridine-2,3-diamine is a foundational building block in the synthesis of medicinally relevant heterocyclic compounds. While comprehensive public data on its fundamental properties is somewhat sparse, key physical constants have been reported. Its primary value is realized in its utility as a precursor to the imidazo[4,5-b]pyridine scaffold, which is a privileged structure in the development of new therapeutic agents. Further research into the direct

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biological effects of **6-methylpyridine-2,3-diamine** and the full publication of its spectroscopic and safety data would be beneficial to the scientific community.

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